

C.I. Direct Orange 102 chemical and physical properties

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An In-depth Technical Guide to C.I. Direct Orange 102

This technical guide provides a comprehensive overview of the chemical and physical properties of **C.I. Direct Orange 102**, tailored for researchers, scientists, and professionals in drug development. The information is presented in a structured format to facilitate easy access and comparison of data.

Chemical Identity and Structure

C.I. Direct Orange 102 is a synthetic dye belonging to the double azo class.[1][2] It is primarily used in the dyeing of cellulose fibers, paper, and leather.[1][2][3][4][5]



Identifier	Value
C.I. Name	Direct Orange 102[1][2][4][6]
C.I. Number	29156[1][2][3][4][5]
CAS Number	6598-63-6[1][2][3][4][6][7]
Synonyms	Direct Orange WS, Direct Orange 6R, Pergasol Orange 6R, Calcomine Orange 2RS[1][3][4][8] [9]
Chemical Class	Double azo class[1][2]
Molecular Formula	C34H21N6Na3O11S2[1][2][3][4][6][8][9][10][11]
Molecular Weight	822.67 g/mol [1][2][3][4][6][8]
IUPAC Name	trisodium;4-[[1-hydroxy-6-[(5-hydroxy-6-phenyldiazenyl-7-sulfonatonaphthalen-2-yl)carbamoylamino]-3-sulfonatonaphthalen-2-yl]diazenyl]benzoate[8]

Physicochemical Properties

The following tables summarize the key physical and chemical properties of **C.I. Direct Orange 102**.

Table 2.1: General Physical Properties

Property	Value
Physical Form	Powder[2][6][12]
Color	Reddish-orange[3][4]
Odor	Odorless[6][13]
pH	7.5[6]
Melting Point	Decomposes[13]
Purity	Minimum 98%[13]



Table 2.2: Solubility Profile

Solvent	Solubility
Water	Soluble[2][5][7][13]
Ethanol	Slightly soluble[7]
Concentrated Sulfuric Acid	Soluble[7]

Table 2.3: Fastness Properties

Property	Rating
Light Fastness	3[4][5]
Washing Fastness	3 - 4.5[4][5]
Rubbing Fastness (Dry)	4[4]
Rubbing Fastness (Wet)	3[4]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **C.I. Direct Orange 102** are not extensively available in the public domain. However, standard methods for testing textile dyes can be inferred.

3.1 Determination of Solubility

A standard protocol for determining solubility involves preparing a saturated solution of the dye in the solvent of interest at a specified temperature. The concentration of the dissolved dye is then measured, typically using UV-Vis spectrophotometry by constructing a calibration curve with solutions of known concentrations.

3.2 Fastness Testing

Light, washing, and rubbing fastness are determined according to standardized methods, such as those established by the International Organization for Standardization (ISO) or the



American Association of Textile Chemists and Colorists (AATCC).

- Light Fastness: A dyed substrate is exposed to a standardized artificial light source under controlled conditions. The change in color is then assessed by comparison with a standard grey scale.
- Washing Fastness: A dyed specimen is agitated in a soap solution, rinsed, and dried. The
 change in color of the specimen and the degree of staining of adjacent undyed fabrics are
 evaluated against standard grey scales.
- Rubbing Fastness: The amount of color transferred from a dyed textile to a rubbing cloth under specified conditions is assessed using a grey scale.

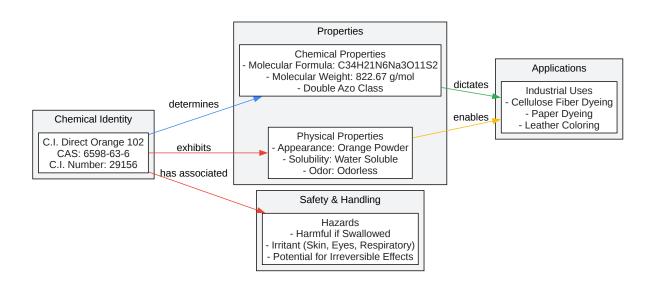
Safety and Handling

C.I. Direct Orange 102 is considered hazardous.[6] It is harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.[6] There are also potential risks of irreversible effects.[6] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical.

Logical Relationships of C.I. Direct Orange 102 Properties

The following diagram illustrates the logical flow from the chemical's identity to its applications and safety considerations.





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Caption: Logical flow of **C.I. Direct Orange 102** characteristics.

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